

# How to interpret unexpected results in Davelizomib experiments

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## Compound of Interest

Compound Name: Davelizomib

Cat. No.: B12390117

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## Davelizomib Experiments: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret unexpected results in experiments involving **Davelizomib**.

### Frequently Asked Questions (FAQs)

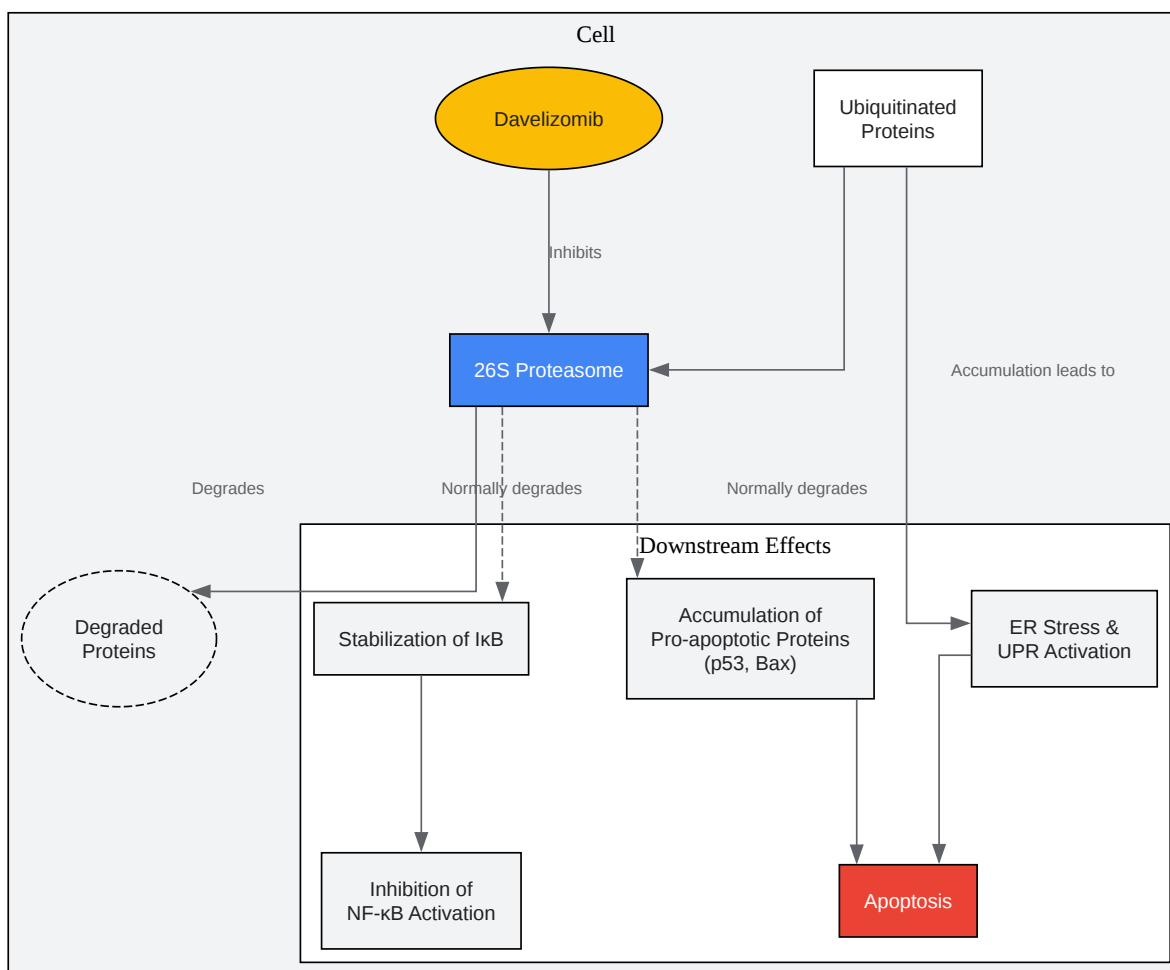
Q1: What is the primary mechanism of action for **Davelizomib**?

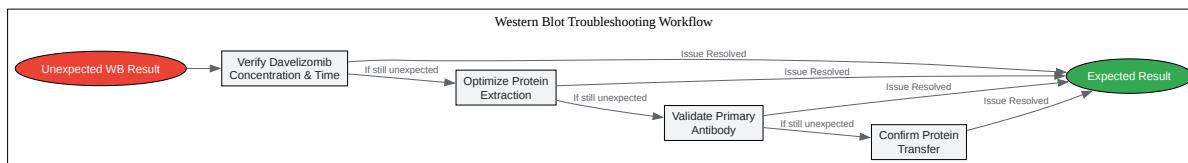
A1: **Davelizomib** is a proteasome inhibitor.<sup>[1][2]</sup> It functions by reversibly inhibiting the chymotrypsin-like activity of the 26S proteasome, a large protein complex responsible for degrading ubiquitinated proteins. This inhibition leads to the accumulation of proteins that are normally targeted for degradation, which can induce cell cycle arrest and apoptosis in cancer cells.

Q2: What are the known downstream signaling pathways affected by **Davelizomib**?

A2: By inhibiting the proteasome, **Davelizomib** affects multiple intracellular signaling pathways. A primary consequence is the stabilization of IκB, an inhibitor of the NF-κB transcription factor. This prevents NF-κB activation, a pathway often dysregulated in cancer to promote cell survival. Additionally, the accumulation of pro-apoptotic proteins, such as p53 and Bax, can

trigger the intrinsic apoptotic pathway. The disruption of protein homeostasis also leads to endoplasmic reticulum (ER) stress and the unfolded protein response (UPR).





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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- 2. [newdrugapprovals.org](https://newdrugapprovals.org) [newdrugapprovals.org]
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